

Application Notes and Protocols for Adipate Ester Properties Assessment

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Compound of Interest

Compound Name: *Bis(2-hexyldecyl) adipate*

Cat. No.: *B15466299*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed experimental protocols for the comprehensive evaluation of adipate ester properties, crucial for their application as plasticizers, particularly in sensitive contexts such as medical devices and pharmaceutical packaging. The following sections detail methodologies for assessing physical, chemical, toxicological, and biodegradable characteristics.

Physical Properties Assessment

The primary function of adipate esters as plasticizers is to enhance the flexibility and processability of polymers. Key physical properties include their efficiency in lowering the glass transition temperature (T_g) of the polymer matrix and their compatibility with the host polymer.

Table 1: Comparative Physical Properties of Common Adipate Esters

Property	Di(2-ethylhexyl) adipate (DEHA/DOA)	Diisononyl adipate (DINA)
Molecular Formula	C ₂₂ H ₄₂ O ₄	C ₂₄ H ₄₆ O ₄
Molar Mass (g/mol)	370.57	398.6
Appearance	Colorless to pale yellow oily liquid	Clear, oily liquid
Density (kg/m ³)	920	916-922
Boiling Point (°C)	214	225-235
Melting Point (°C)	-67.8	-70
Flash Point (°C)	196	218
Solubility in Water	0.78 mg/L (22 °C)[1]	Insoluble

Experimental Protocol: Determination of Glass Transition Temperature (T_g) by Differential Scanning Calorimetry (DSC)

This protocol outlines the procedure for determining the effect of adipate esters on the glass transition temperature of Polyvinyl Chloride (PVC).

Objective: To measure the T_g of PVC formulations plasticized with various adipate esters to assess their plasticizing efficiency.

Materials and Equipment:

- Differential Scanning Calorimeter (DSC)
- Aluminum DSC pans and lids
- Microbalance
- PVC resin powder

- Adipate ester plasticizers (e.g., DEHA, DINA)
- Dryer or vacuum oven

Procedure:

- Sample Preparation:
 - Prepare PVC/adipate ester blends at desired weight percentages (e.g., 10 wt%, 20 wt%).
 - Thoroughly mix the PVC powder and liquid plasticizer.
 - Heat the mixture in an oven at 120-140°C for 6-12 minutes with agitation to ensure homogeneity.
 - Allow the plasticized PVC samples to cool to room temperature.
- DSC Analysis:
 - Accurately weigh 6-8 mg of the plasticized PVC sample into an aluminum DSC pan.
 - Seal the pan with a lid.
 - Place the sample pan and an empty reference pan into the DSC cell.
 - Set the temperature program:
 - Equilibrate at a low temperature, for example, -40°C.
 - Ramp the temperature up to a point above the expected T_g, for instance, 120°C, at a heating rate of 10°C/min.^[2]
 - Cool the sample back down to the starting temperature at a rate of 10°C/min.
 - Perform a second heating scan under the same conditions as the first to erase the thermal history of the sample.
- Data Analysis:

- The glass transition is observed as a step-like change in the baseline of the heat flow versus temperature curve from the second heating scan.
- Determine the T_g as the midpoint of this transition.
- Compare the T_g values of the plasticized samples to that of unplasticized PVC (typically around 80°C) to quantify the plasticizing effect.[3] A greater reduction in T_g indicates higher plasticizing efficiency.

Chemical Identification and Quantification

Spectroscopic and chromatographic techniques are essential for the identification and quantification of adipate esters, both in their pure form and within a polymer matrix.

Experimental Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy for Adipate Ester Identification

Objective: To identify the characteristic functional groups of adipate esters and to confirm their presence in a polymer blend.

Materials and Equipment:

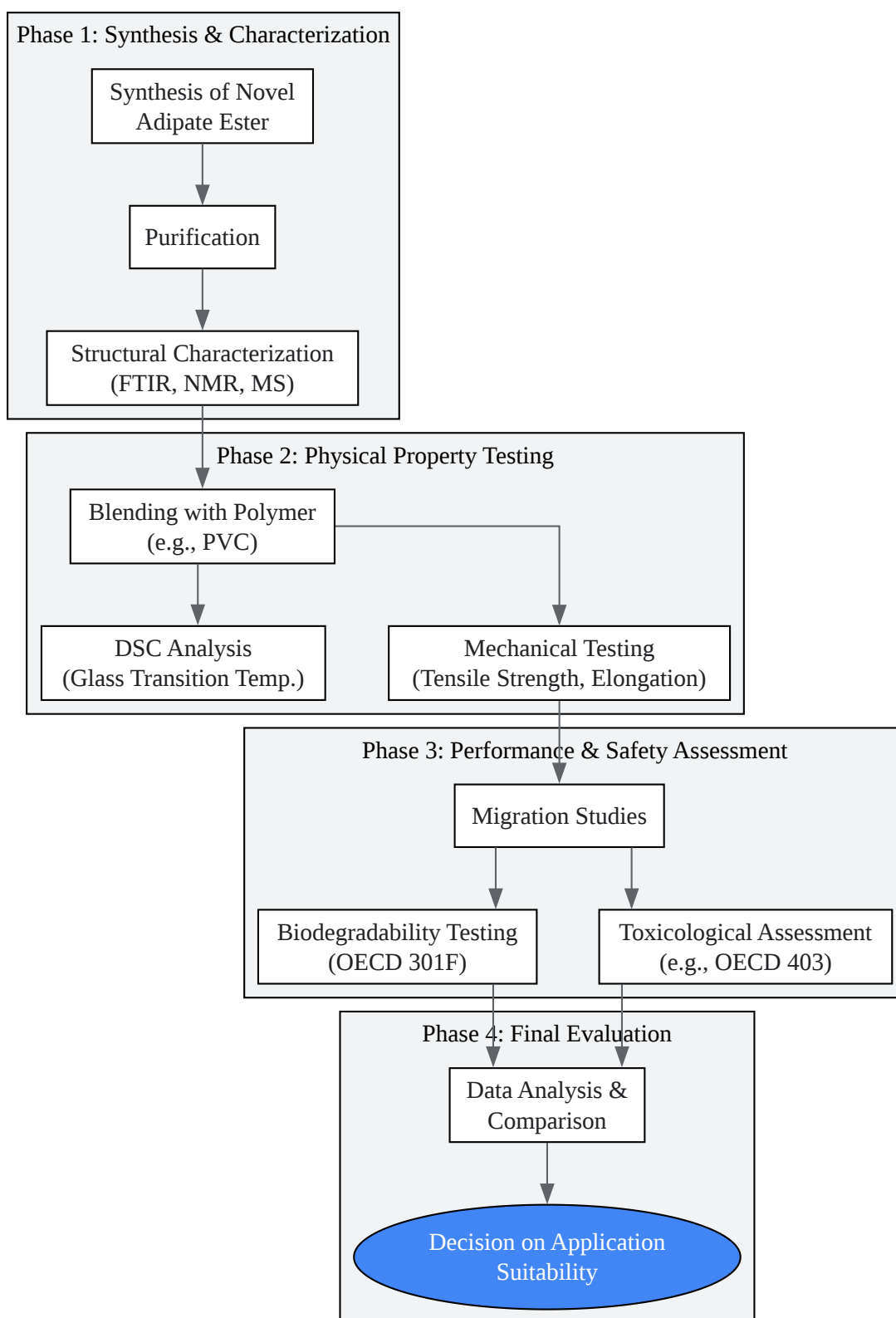
- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory
- Adipate ester samples
- Plasticized polymer samples
- Software for spectral analysis

Procedure:

- Sample Preparation:
 - For liquid adipate esters, a small drop can be placed directly on the ATR crystal.
 - For plasticized polymer films, a small section of the film is pressed firmly against the ATR crystal.

- Spectral Acquisition:
 - Collect a background spectrum of the empty ATR crystal.
 - Place the sample on the ATR crystal and collect the sample spectrum.
 - Typically, spectra are collected over a range of 4000-600 cm^{-1} with a resolution of 4 cm^{-1} .
- Spectral Analysis:
 - Identify the characteristic absorption bands for adipate esters:
 - A strong peak around 1735 cm^{-1} corresponding to the C=O (ester carbonyl) stretching vibration.[\[4\]](#)
 - Bands in the 2960-2850 cm^{-1} region due to C-H stretching of the alkyl chains.
 - Vibrations of the C-O-C ester fragment around 1175 cm^{-1} .

Experimental Workflow for Adipate Ester Evaluation



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Caption: A generalized workflow for the evaluation of a novel adipate ester plasticizer.

Biodegradability Assessment

The environmental fate of adipate esters is a critical consideration. "Ready biodegradability" tests are designed to assess if a substance will undergo rapid and ultimate biodegradation in an aerobic aqueous environment.

Experimental Protocol: OECD Test Guideline 301F - Manometric Respirometry Test

Objective: To determine the ready biodegradability of an adipate ester by measuring oxygen consumption.

Materials and Equipment:

- Manometric respirometer (e.g., BOD OxiTop® system)
- Incubator set to $22 \pm 1^\circ\text{C}$
- Mineral medium
- Activated sludge from a domestic wastewater treatment plant (as inoculum)
- Test substance (adipate ester)
- Reference substance (e.g., aniline)
- CO₂ absorbent (e.g., potassium hydroxide pellets)

Procedure:

- Preparation:
 - Prepare the mineral medium according to the OECD 301 guideline.
 - Prepare the inoculum from fresh activated sludge, typically washed and aerated.
 - Set up test vessels containing:

- Test substance + inoculum in mineral medium
- Inoculum only (blank control)
- Reference substance + inoculum in mineral medium (positive control)
- Incubation:
 - Add a CO₂ absorbent to a separate container within each sealed test vessel.
 - Incubate the vessels in the dark at a constant temperature ($22 \pm 1^{\circ}\text{C}$) for 28 days.
 - Continuously stir the contents of the vessels.
- Measurement:
 - The respirometer measures the pressure decrease resulting from oxygen consumption by the microorganisms.
 - Record oxygen uptake at regular intervals throughout the 28-day period.
- Data Analysis:
 - Calculate the percentage of biodegradation as the ratio of the measured biological oxygen demand (BOD) to the theoretical oxygen demand (ThOD) of the test substance.
 - A substance is considered "readily biodegradable" if it reaches at least 60% biodegradation within a 10-day window, which itself must be within the 28-day test period.

Toxicological Assessment

For adipate esters intended for use in applications with potential for human contact, such as medical devices or food packaging, a thorough toxicological evaluation is mandatory.

Experimental Protocol: OECD Test Guideline 403 - Acute Inhalation Toxicity

Objective: To assess the health hazards associated with a single, short-term inhalation exposure to an adipate ester.

Materials and Equipment:

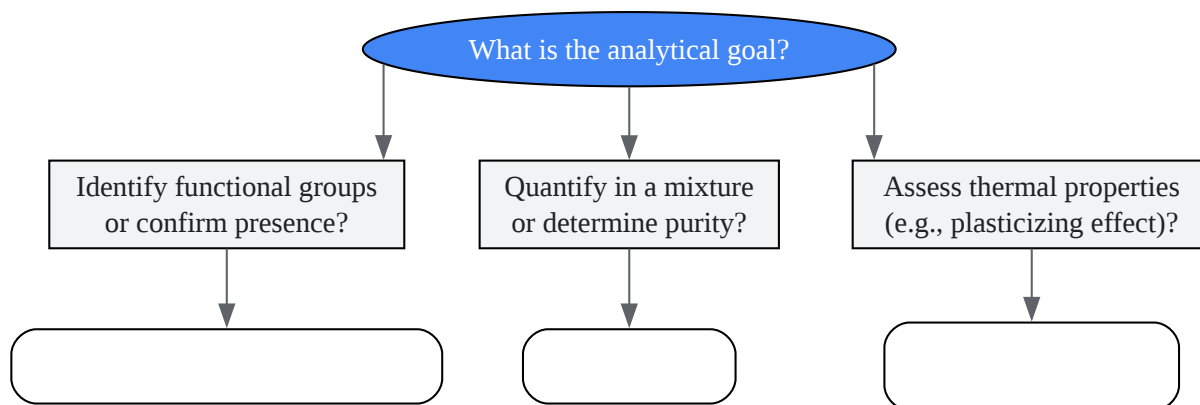
- Inhalation exposure chamber (nose-only or whole-body)
- Aerosol generation system
- Animal species (typically rats)
- Observation cages
- Analytical equipment for determining the concentration of the test substance in the chamber atmosphere

Procedure:

- Animal Acclimatization:
 - Healthy young adult rats are acclimatized to laboratory conditions for at least 5 days.[\[5\]](#)
- Exposure:
 - Animals are exposed to the test substance, generated as an aerosol at a specific concentration, for a standard duration, typically 4 hours.[\[1\]](#)[\[5\]](#)[\[6\]](#)
 - A control group is exposed to clean, filtered air under the same conditions.
- Observation:
 - Following exposure, animals are observed for a period of 14 days.[\[1\]](#)[\[5\]](#)[\[6\]](#)
 - Observations include mortality, clinical signs of toxicity (e.g., changes in respiration, behavior), and body weight changes.
- Necropsy:

- At the end of the observation period, all animals are humanely euthanized and subjected to a gross necropsy.
- Data Analysis:
 - The primary endpoint is the LC50 (median lethal concentration), which is the concentration estimated to cause mortality in 50% of the exposed animals.[1]
 - The results are used for hazard classification and labeling.

Decision Tree for Adipate Ester Analysis



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Caption: A decision tree for selecting the appropriate analytical technique for adipate ester analysis.

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